

Navigating the Solvent Landscape: A Technical Guide to Methyl Propionate Solubility

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Compound of Interest

Compound Name: Methyl propionate

Cat. No.: B153301

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Introduction

Methyl propionate ($\text{CH}_3\text{CH}_2\text{COOCH}_3$), a colorless liquid with a characteristic fruity, rum-like odor, is a versatile ester with significant applications across various industries. It serves as a solvent for cellulose nitrate and lacquers, a raw material in the synthesis of polymers like methyl methacrylate, and as a flavoring and fragrance agent.^{[1][2][3]} In the realm of pharmaceutical and chemical research, a thorough understanding of its solubility in a wide array of organic solvents is paramount for process design, formulation development, and reaction optimization.

This in-depth technical guide provides a comprehensive overview of the solubility of **methyl propionate** in various organic solvents. It presents available quantitative data in a structured format, outlines detailed experimental protocols for solubility determination, and utilizes visualizations to illustrate key concepts and workflows, thereby serving as an essential resource for professionals in the field.

Quantitative Solubility Data

The solubility of **methyl propionate** is a critical parameter for its application as a solvent and a reactant. While qualitatively described as miscible with many common organic solvents, precise quantitative data is essential for accurate process modeling and formulation.^{[4][5]} The following

tables summarize the available quantitative and qualitative solubility data for **methyl propionate** in a range of organic solvents.

Table 1: Solubility of **Methyl Propionate** in Water

Temperature (°C)	Solubility (g/100 mL)	Reference
20	5	[2]
25	6.24	[5]

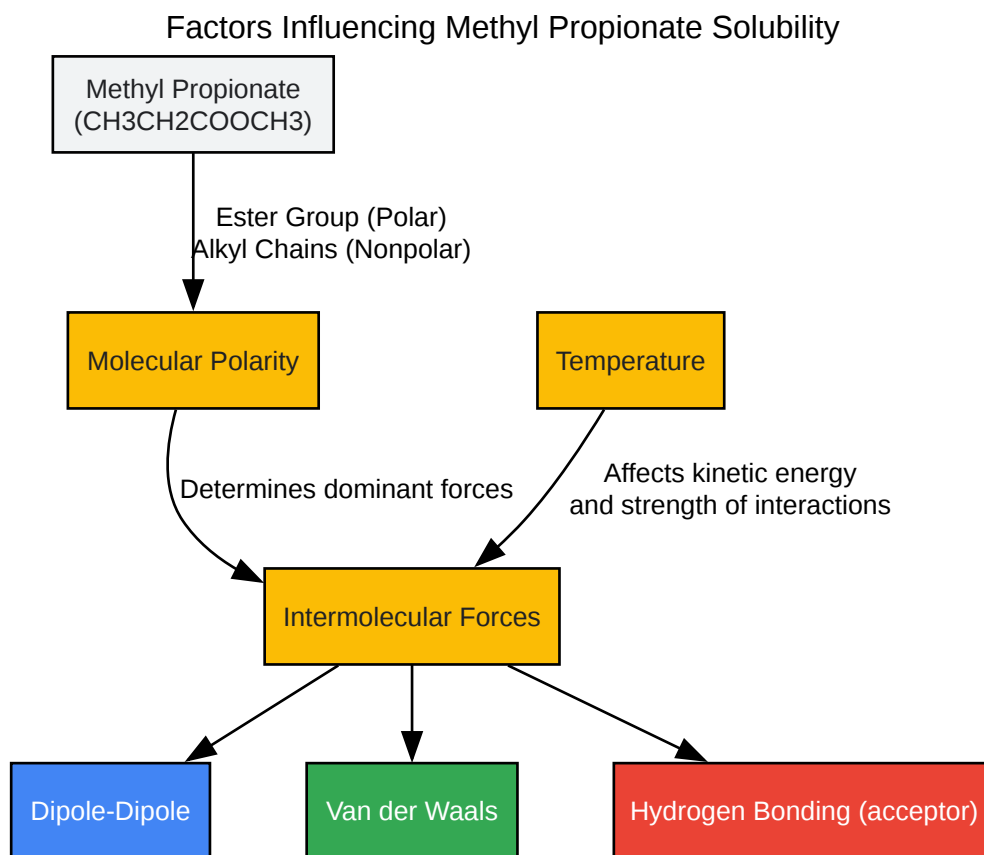
Table 2: Qualitative and Quantitative Solubility of **Methyl Propionate** in Various Organic Solvents

Solvent Class	Solvent	Solubility	Reference
Alcohols	Methanol	Miscible	[6]
Ethanol	Miscible		
Propanol	Miscible	[7]	
Butanol	Miscible	[7]	
Ketones	Acetone	Soluble	[5]
Ethers	Diethyl Ether	Miscible	[8]
Hydrocarbons	General Hydrocarbons	Miscible	

It is important to note that for many organic solvents, **methyl propionate** is described as "miscible," indicating that it can be mixed in all proportions to form a homogeneous solution.[\[3\]](#)
[\[4\]](#)

Factors Influencing Solubility

The solubility of **methyl propionate** is governed by the principle of "like dissolves like." Its molecular structure, containing both a polar ester group and nonpolar alkyl chains, allows for varying degrees of interaction with different types of solvents.



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Caption: Key factors influencing the solubility of **methyl propionate**.

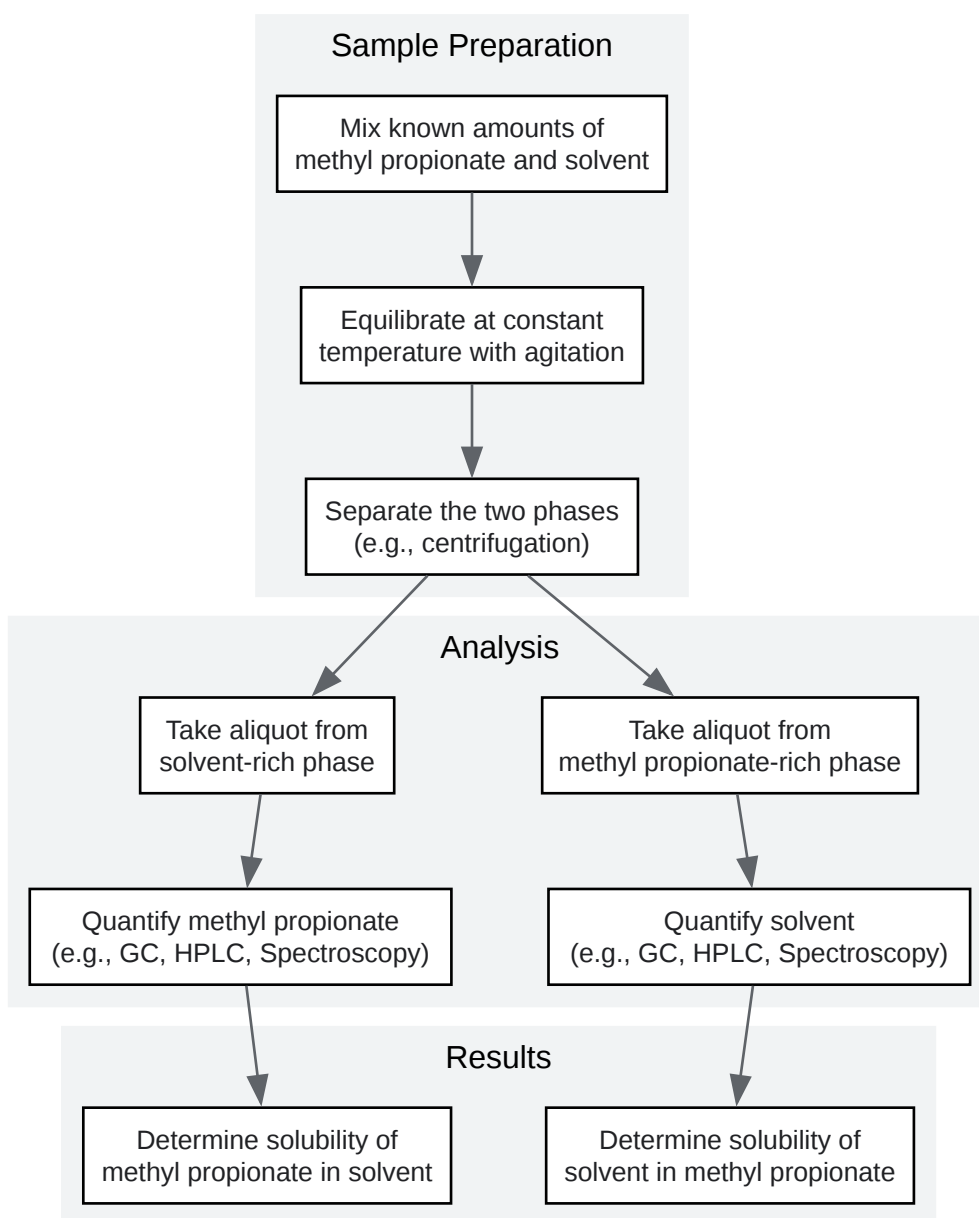
Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for reliable process development. Several experimental methods can be employed to quantify the solubility of a liquid in another liquid. The choice of method often depends on the required precision, the nature of the solvent system, and the available analytical instrumentation.

General Workflow for Liquid-Liquid Solubility Determination

The following diagram illustrates a generalized workflow for determining the mutual solubility of two liquids.

General Workflow for Liquid-Liquid Solubility Determination



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